

Propylparaben sodium natural occurrence

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Propylparaben Sodium

CAS No.: 35285-69-9

Cat. No.: S742810

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Chemical Profile and Synthetic Nature

The following table summarizes the core technical information for **propylparaben sodium**:

Property	Description
Chemical Name	Sodium propyl <i>p</i> -hydroxybenzoate; Propylparaben sodium [1] [2]
CAS Number	35285-69-9 [2]
Natural Occurrence	Not known to occur naturally; it is a synthetically produced compound [3].
Molecular Weight	180.20 g/mol (for propylparaben) [4]
Key Characteristics	White, hygroscopic crystalline powder; highly water-soluble [1] [2].
Primary Function	Antimicrobial preservative [1] [5].

While **propylparaben sodium** itself is synthetic, its parent compound, propylparaben, is an ester derived from *p*-hydroxybenzoic acid [4]. It is noteworthy that **methylparaben** (a related compound with a shorter alkyl chain) has been found to occur naturally in foods like cloudberry and yellow passion fruit [3]. However, this natural occurrence has not been documented for the propyl ester form.

Applications and Experimental Context

Propylparaben sodium is widely used as a preservative in various industries due to its safety, efficacy, and broad-spectrum antimicrobial activity [2].

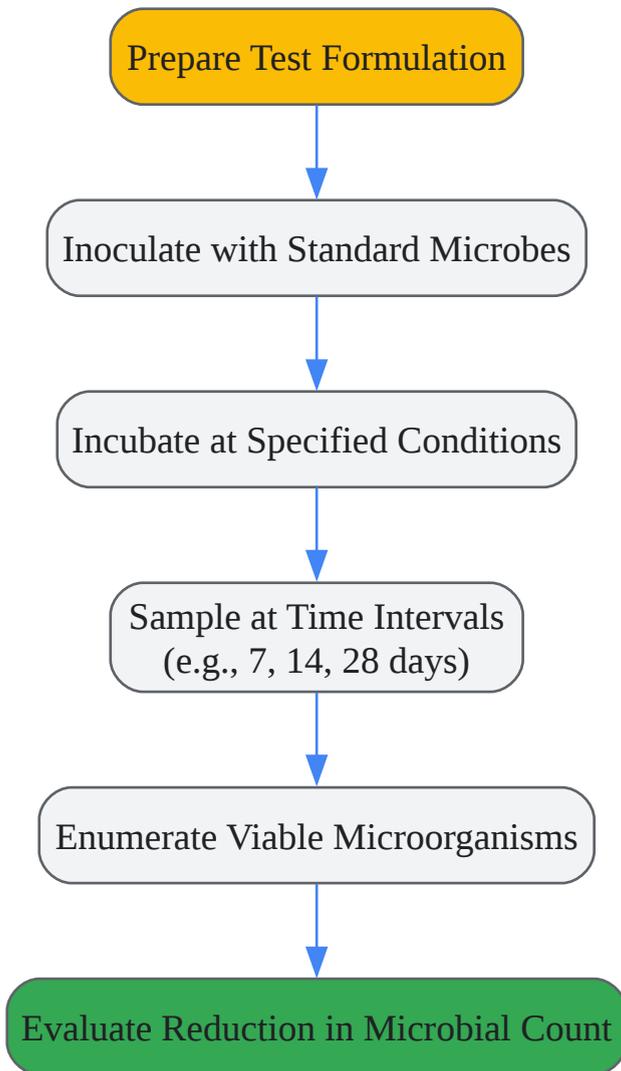
- **Primary Applications:** Its high water solubility makes it particularly suitable for water-based formulations [1].
 - **Cosmetics and Personal Care:** Lotions, creams, and aqueous serums [1].
 - **Pharmaceuticals:** Used in multi-dose formulations to prevent microbial growth [5].
 - **Food and Beverages:** Employed to extend the shelf life of products like soft drinks and dairy items [3].

Experimental Consideration: Preservative Efficacy Testing

For research purposes, a standard method to assess preservative effectiveness involves challenging a product with specific microorganisms and checking for their growth over time. This is a core protocol mandated by pharmacopoeias for multi-dose drugs [5]. The standard test strains include:

- **Bacteria:** *Staphylococcus aureus*, *Pseudomonas aeruginosa*, *Escherichia coli*
- **Yeast:** *Candida albicans*
- **Fungi:** *Aspergillus niger*

The experimental workflow can be summarized as follows, which you can adapt for laboratory testing:



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Research and Development Insights

- **Regulatory Status:** **Propylparaben sodium** is approved for use in cosmetics, food, and pharmaceuticals in many regions, but always within specified concentration limits [1] [3].
- **Consumer Trends:** The "clean label" movement is driving demand for products without synthetic preservatives, pushing R&D toward natural alternatives like vinegar derivatives and rosemary extracts [3].
- **Environmental Aspect:** As an emerging contaminant, propylparaben's environmental persistence and potential as an endocrine disruptor are active research areas, with studies exploring bioremediation using microalgae [6] [7].

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References

1. Propylparaben Sodium (PPS) [eabcglob.com]
2. Global Sodium Propyl Paraben Market 2025 by ... [globalinfresearch.com]
3. Propylparaben in Food: How Public Concern Is Shaping ... [elchemy.com]
4. Propylparaben - an overview [sciencedirect.com]
5. Antimicrobial Preservatives for Protein and Peptide Formulations [pmc.ncbi.nlm.nih.gov]
6. Impact of parabens on microalgae bioremediation ... [sciencedirect.com]
7. Parabens as emerging contaminants: Environmental ... [sciencedirect.com]

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